

An In-depth Technical Guide to the Lewis Structure of Barium Hydride

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Compound of Interest

Compound Name: Barium hydride (BaH₂)

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This guide provides a comprehensive examination of the Lewis structure of barium hydride (BaH₂), detailing its formation, the nature of its chemical bonds, and the fundamental principles governing its structure. This document is intended for researchers, scientists, and professionals in drug development who require a thorough understanding of the chemical properties of alkaline earth metal hydrides.

Introduction to Barium Hydride

Barium hydride is an inorganic compound with the chemical formula BaH₂.^{[1][2][3][4][5]} It is classified as a saline or ionic hydride, consisting of a barium cation (Ba²⁺) and two hydride anions (H⁻).^[1] This compound presents as a gray crystalline solid and is highly reactive, particularly with water and oxygen.^{[1][2]} The significant difference in electronegativity between barium and hydrogen dictates the ionic nature of their bond.

Determination of Valence Electrons

The formation of any chemical bond is governed by the valence electrons of the constituent atoms.

- Barium (Ba): As an alkaline earth metal in Group 2 of the periodic table, barium has two valence electrons in its outermost shell.^{[6][7][8][9][10]} Its ground state electron configuration is [Xe] 6s².^[11] To achieve a stable noble gas configuration, barium readily loses these two electrons.^{[6][9]}

- Hydrogen (H): Located in Group 1, a neutral hydrogen atom possesses one valence electron.^{[12][13][14][15][16]} To achieve the stable electron configuration of helium, hydrogen can either lose, share, or gain an electron. In the case of barium hydride, it gains an electron.^{[12][14]}

The total number of valence electrons for one molecule of BaH₂ is calculated as follows:

$$(1 \text{ Ba atom} \times 2 \text{ valence e}^-) + (2 \text{ H atoms} \times 1 \text{ valence e}^-) = 4 \text{ valence electrons.}$$

Electronegativity and Bond Character

The nature of the chemical bond between barium and hydrogen can be predicted by comparing their electronegativity values on the Pauling scale.

- Barium (Ba): 0.89^{[17][18][19][20]}
- Hydrogen (H): 2.20^{[21][22]}

The difference in electronegativity (ΔEN) is:

$$\Delta EN = 2.20 - 0.89 = 1.31$$

A significant electronegativity difference (typically > 1.7 suggests ionic, but the context of a metal and non-metal is key) indicates that the bond is predominantly ionic. The less electronegative atom (barium) will transfer its valence electrons to the more electronegative atom (hydrogen).

Formation of the Ionic Bond and Lewis Structure

Given the large electronegativity difference, the formation of barium hydride involves the complete transfer of electrons from the barium atom to the two hydrogen atoms.

- The barium atom donates its two valence electrons, one to each of the two hydrogen atoms.
- By losing two electrons, the barium atom becomes a positively charged ion (cation) with a charge of +2 (Ba²⁺), achieving the stable electron configuration of the noble gas Xenon.

- Each hydrogen atom accepts one electron, becoming a negatively charged ion (anion) with a charge of -1 (H^-). This gives each hydride ion the stable electron configuration of the noble gas Helium.
- The resulting oppositely charged ions, Ba^{2+} and two H^- , are held together by strong electrostatic forces of attraction, forming an ionic bond.

The Lewis structure represents this ionic arrangement, showing the resulting ions with their respective charges and valence electron configurations.

Data Presentation

The pertinent quantitative data for understanding the Lewis structure of BaH_2 is summarized below.

Atom	Group	Valence Electrons	Electronegativity (Pauling Scale)	Ion Formed
Barium (Ba)	2	2	0.89	Ba^{2+}
Hydrogen (H)	1	1	2.20	H^-

Experimental Protocols: Structural Elucidation

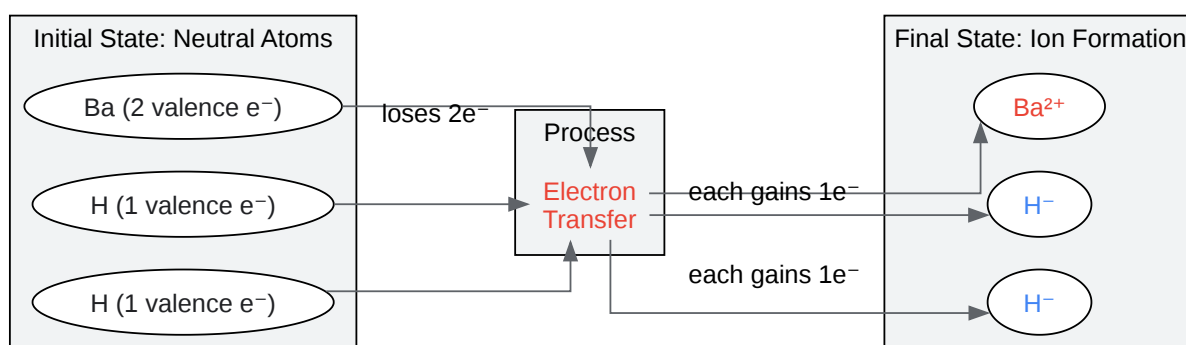
The theoretical Lewis structure of ionic compounds like barium hydride is experimentally verified using techniques such as X-ray Diffraction (XRD).

Methodology for X-ray Diffraction Analysis:

- Crystal Preparation:** A single, high-quality crystal of barium hydride is isolated and mounted on a goniometer head. Due to its reactivity, this process must be conducted under an inert atmosphere (e.g., argon or nitrogen).^[1]
- Data Collection:** The crystal is irradiated with a monochromatic X-ray beam. As the crystal is rotated, the X-rays are diffracted by the electron clouds of the atoms in the crystal lattice. A detector records the positions and intensities of the diffracted beams.

- Structure Solution and Refinement: The diffraction pattern is analyzed to determine the unit cell dimensions and the arrangement of atoms within the crystal. The electron density map is calculated from the diffraction data, which reveals the positions of the barium and hydride ions. This data confirms the orthorhombic crystal structure of BaH_2 and the ionic nature of the bonding.[1]

Visualizations



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Caption: Workflow of electron transfer from barium to hydrogen atoms.

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